

# Performance evaluation of BTCA against other polycarboxylic acids in textile finishing

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## Compound of Interest

Compound Name: 1,2,3,4-Butanetetracarboxylic acid

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## Performance Showdown: BTCA vs. Other Polycarboxylic Acids in Textile Finishing

A Comparative Guide for Researchers in Textile Science

In the realm of textile finishing, the quest for effective and environmentally friendly crosslinking agents is perpetual. **1,2,3,4-butanetetracarboxylic acid** (BTCA) has emerged as a prominent formaldehyde-free alternative for imparting wrinkle resistance to cellulosic fabrics. This guide provides a comprehensive performance evaluation of BTCA against other widely used polycarboxylic acids, namely citric acid (CA) and maleic acid (MA), supported by experimental data and detailed methodologies.

### At a Glance: Performance Comparison

The efficacy of a crosslinking agent is a balance between desired properties, such as wrinkle resistance, and the unavoidable impact on the fabric's mechanical strength and aesthetics. The following table summarizes the quantitative performance of BTCA, citric acid, and maleic acid on cotton fabric.

Performance Metric	BTCA	Citric Acid (CA)	Maleic Acid (MA)	Untreated Cotton
Wrinkle Recovery Angle (WRA) (°)	271	~250-260	245	~120
Tensile Strength Retention (%)	~64%	~40-60%	~63%	100%
Whiteness Index (WI)	56.0	Tends to cause yellowing	53.58	High
Durability to Laundering	Good	Moderate	Moderate	N/A

Note: Performance data is compiled from various studies under optimized, yet potentially different, experimental conditions. Direct comparison should be considered indicative.

## Delving into the Data: A Closer Look

**Wrinkle Recovery:** BTCA consistently demonstrates superior performance in imparting wrinkle resistance, achieving a high Wrinkle Recovery Angle (WRA).[1] While both citric acid and maleic acid improve wrinkle resistance compared to untreated cotton, they generally fall short of the level achieved with BTCA under similar conditions.[1]

**Mechanical Strength:** A significant drawback of anti-wrinkle treatments is the reduction in the fabric's tensile and tearing strength.[2] BTCA, while effective in crosslinking, can lead to a considerable loss in mechanical strength.[2] Studies suggest that maleic acid may offer a comparable level of strength retention to BTCA.[1] Citric acid's impact on strength can vary, but significant reductions have been reported.

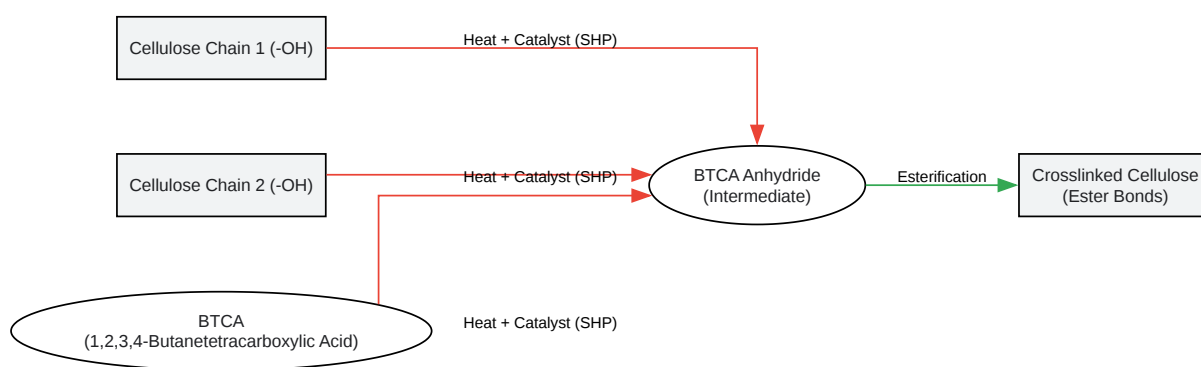
**Aesthetics:** The whiteness of the treated fabric is a critical aesthetic parameter. A major disadvantage of citric acid is its tendency to cause yellowing of the fabric, especially at the high curing temperatures required for effective crosslinking.[3] BTCA and maleic acid generally exhibit better performance in maintaining the whiteness of the cotton fabric, though some loss of whiteness compared to untreated fabric is common.[1]

## The Chemical Mechanism: Crosslinking Cellulose with BTCA

The effectiveness of BTCA as a crosslinking agent stems from its ability to form stable ester bonds with the hydroxyl groups of cellulose chains in cotton fibers. This process, catalyzed by heat and a catalyst such as sodium hypophosphite (SHP), creates a network of crosslinks that restricts the movement of cellulose chains, thereby imparting wrinkle resistance.

The reaction mechanism proceeds in two main steps:

- **Anhydride Formation:** Upon heating, two adjacent carboxylic acid groups of the BTCA molecule dehydrate to form a cyclic anhydride intermediate.<sup>[4]</sup>
- **Esterification:** The highly reactive anhydride then reacts with the hydroxyl groups of the cellulose polymer to form two ester bonds, effectively creating a crosslink between adjacent cellulose chains.<sup>[4]</sup>



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Caption: Chemical crosslinking mechanism of cellulose with BTCA.

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the performance evaluation of polycarboxylic acids in textile finishing.

## Fabric Treatment: Pad-Dry-Cure Method

This standard procedure is used to apply the finishing agent to the fabric.

- Preparation of Finishing Solution:
  - Dissolve the polycarboxylic acid (e.g., 30-100 g/L of BTCA) and the catalyst (e.g., sodium hypophosphite, at a 1:1 to 2:1 acid-to-catalyst molar ratio) in deionized water.[\[5\]](#)
  - Adjust the pH of the solution as required, typically to a mildly acidic level.
- Padding:
  - Immerse the cotton fabric sample in the finishing solution.
  - Pass the fabric through a laboratory padder (two dips and two nips) to ensure even application and achieve a specific wet pickup percentage (typically 70-110%).[\[5\]](#)
- Drying:
  - Dry the padded fabric in an oven at a temperature of 80-100°C for 2-10 minutes.[\[5\]](#)
- Curing:
  - Cure the dried fabric in a high-temperature oven. Curing conditions are critical for the crosslinking reaction and vary depending on the polycarboxylic acid used.
    - For BTCA: 150-180°C for 1-5 minutes.[\[5\]](#)
    - For Citric Acid: Typically requires higher temperatures, around 180°C.
    - For Maleic Acid: Curing is often performed at 160-180°C.
- Post-Treatment:

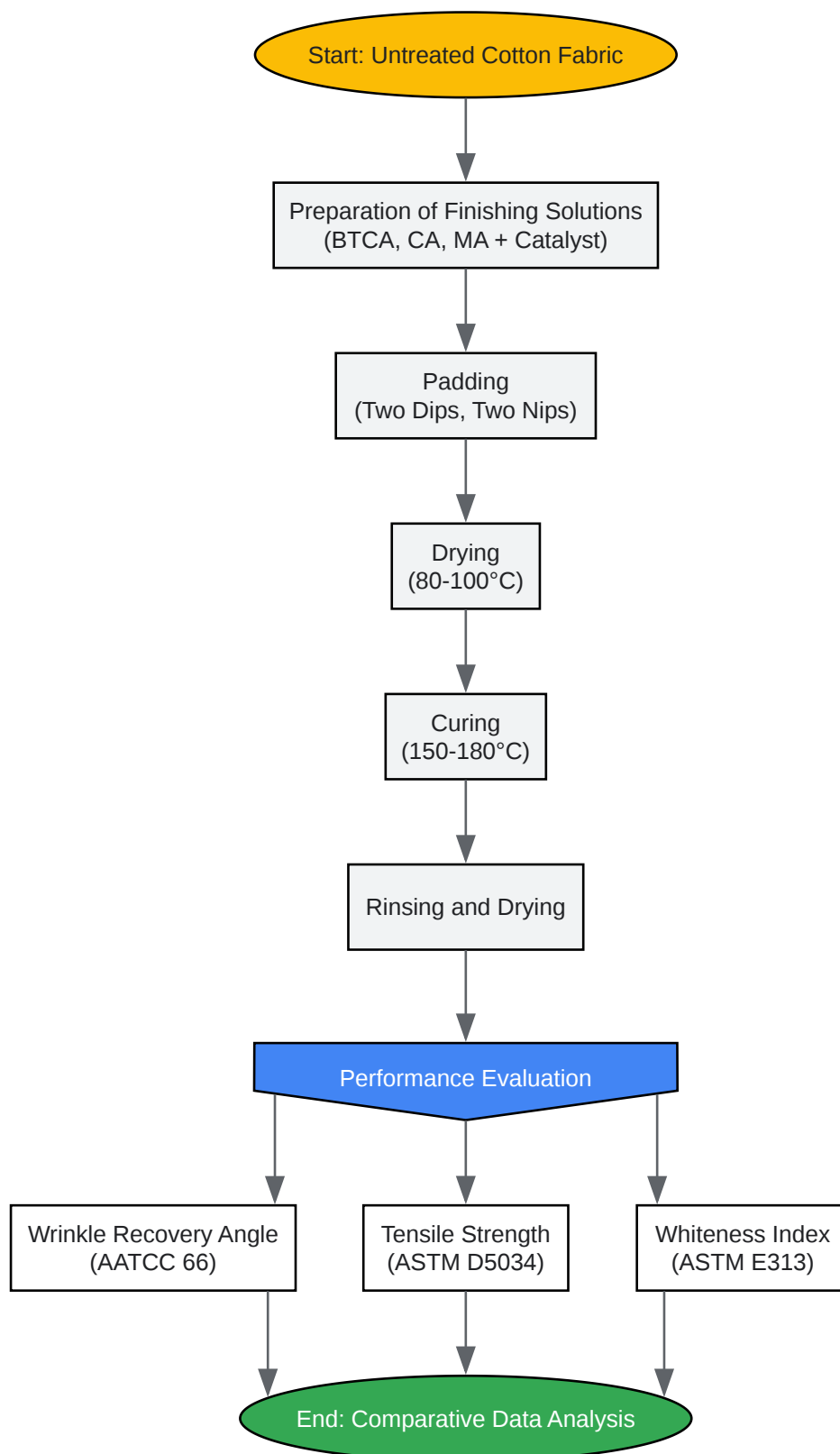
- Rinse the cured fabric thoroughly with water to remove any unreacted chemicals and then dry.

## Performance Evaluation

The following standard test methods are employed to quantify the performance of the finished fabrics.

- Wrinkle Recovery Angle (WRA): AATCC Test Method 66
  - This method determines the ability of a fabric to recover from wrinkling.
  - A conditioned fabric specimen is folded and compressed under a specified load for a set time.
  - The load is then removed, and the fabric is allowed to recover for a specified period.
  - The angle of recovery is measured using a protractor. A higher angle indicates better wrinkle resistance.
- Tensile Strength: ASTM D5034 (Grab Test)
  - This test measures the breaking strength and elongation of a textile fabric.
  - A fabric specimen of specified dimensions is clamped in the jaws of a tensile testing machine.
  - The machine pulls the fabric at a constant rate until it breaks.
  - The force required to break the fabric is recorded as the tensile strength. The percentage of strength retained compared to the untreated fabric is then calculated.
- Whiteness Index (WI): ASTM E313
  - This practice provides a number that correlates with the visual perception of whiteness.
  - A spectrophotometer or colorimeter is used to measure the color coordinates of the fabric specimen.

- The Whiteness Index is calculated from these measurements using a standard formula. A higher WI value indicates a whiter fabric.



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Caption: Experimental workflow for performance evaluation.

## Conclusion

BTCA stands out as a highly effective non-formaldehyde crosslinking agent for imparting excellent wrinkle resistance to cotton fabrics. However, its higher cost and the associated loss in mechanical strength are significant considerations. Citric acid presents a more economical and bio-based alternative, but its propensity to cause fabric yellowing and potentially lower performance in wrinkle recovery are notable drawbacks. Maleic acid offers a middle ground, with good wrinkle recovery and strength retention, making it a viable alternative to BTCA. The choice of the most suitable polycarboxylic acid will ultimately depend on the specific performance requirements, cost considerations, and aesthetic standards of the final textile product. Further research into synergistic combinations of these acids and the development of more efficient catalyst systems may pave the way for even more effective and sustainable textile finishing solutions.

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## References

- 1. [escholarship.org](https://escholarship.org) [escholarship.org]
- 2. [researchgate.net](https://researchgate.net) [researchgate.net]
- 3. [researchgate.net](https://researchgate.net) [researchgate.net]
- 4. [cellulosechemtechnol.ro](https://cellulosechemtechnol.ro) [cellulosechemtechnol.ro]
- 5. CN104499277A - Cotton fabric polybasic carboxylic acid crease-resisting finishing liquid and finishing method thereof - Google Patents [patents.google.com]
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